

Standard Operating Procedure & Safety Guide: Handling 5-(2-Hydroxypropan-2-yl)-2- methylphenol

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Compound of Interest

Compound Name:	5-(2-Hydroxypropan-2-yl)-2-methylphenol
CAS No.:	4397-18-6
Cat. No.:	B13617088

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Executive Summary & Chemical Identity

5-(2-Hydroxypropan-2-yl)-2-methylphenol (CAS: 4397-18-6) is a highly specialized phenolic compound utilized extensively in organic synthesis, medicinal chemistry, and the development of novel pharmaceutical agents. As a structural derivative of phenol featuring additional hydroxy and methyl substituents (structurally related to carvacrol and thymol), it exhibits potent antioxidant, anti-inflammatory, and antimicrobial properties [1](#).

Due to its high reactivity and biological activity, handling this compound requires strict adherence to specialized Personal Protective Equipment (PPE) and operational protocols to mitigate risks of dermal irritation, ocular damage, and systemic toxicity.

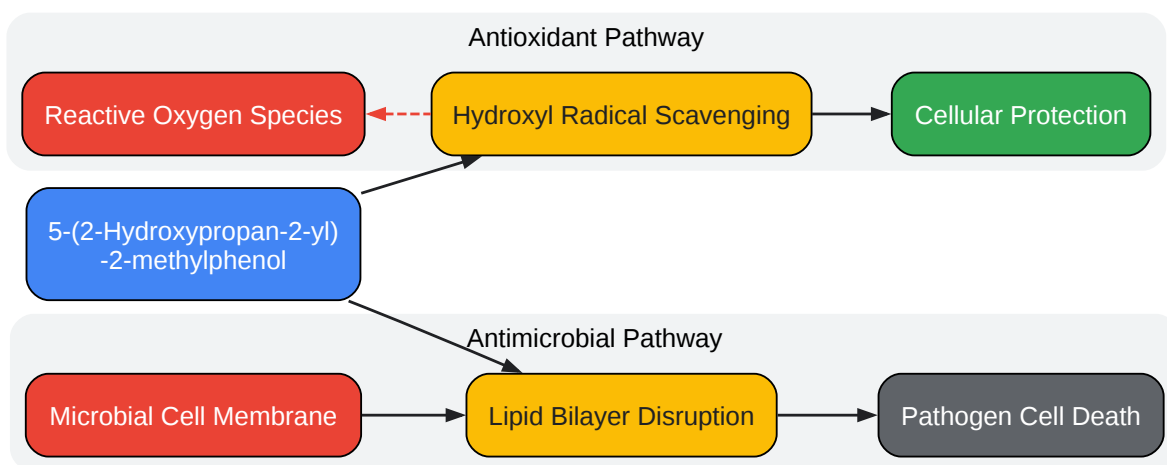
Table 1: Physicochemical Properties & Quantitative Data

Property	Value	Source
IUPAC Name	5-(2-hydroxypropan-2-yl)-2-methylphenol	Benchchem 1
CAS Number	4397-18-6	Guidechem 2
Molecular Formula	C ₁₀ H ₁₄ O ₂	PubChem 3
Molecular Weight	166.22 g/mol	PubChem 3
Topological Polar Surface Area	40.5 Å ²	PubChem 3
Hydrogen Bond Donors	2	Guidechem 2
Hydrogen Bond Acceptors	2	Guidechem 2
XLogP3-AA	1.7	PubChem 3

Hazard Assessment & Mechanistic Causality

To handle **5-(2-Hydroxypropan-2-yl)-2-methylphenol** safely, researchers must understand the causality behind its hazards. The very structural features that make it valuable in drug discovery—its phenolic hydroxyl group and lipophilic methyl/isopropyl derivatives—are responsible for its toxicity profile.

- **Dermal & Ocular Toxicity:** The hydroxyl group acts as a potent protein denaturant. Upon contact with the skin or eyes, it rapidly disrupts the lipid bilayer of epidermal cells, causing severe irritation, chemical burns, and potential necrosis.
- **Biological Mechanism (Antimicrobial & Antioxidant):** In biological assays, this compound neutralizes reactive oxygen species (ROS) by acting as a free radical scavenger. Simultaneously, its lipophilic nature allows it to embed into microbial cell membranes, causing intracellular leakage and cell death [1](#). This same mechanism makes it highly cytotoxic to human mucous membranes if inhaled or ingested.



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Caption: Biological mechanism of **5-(2-Hydroxypropan-2-yl)-2-methylphenol** highlighting its dual pathways.

Personal Protective Equipment (PPE) Matrix

A self-validating safety protocol requires that every piece of PPE serves a specific, mechanistic purpose. Do not deviate from these requirements.

- Ocular Protection:
 - Requirement: ANSI Z87.1 compliant chemical splash goggles. Safety glasses are insufficient.
 - Causality: Phenolic dust or solutions can cause irreversible corneal opacity upon contact. Goggles provide a full seal against aerosolized particles during weighing.
- Dermal Protection (Gloves):
 - Requirement: Double-gloving with Nitrile (minimum 0.11 mm thickness) or Neoprene gloves.
 - Causality: Phenol derivatives can permeate standard latex gloves rapidly. If the outer glove is contaminated, it must be removed and replaced immediately to prevent transdermal absorption.
- Body Protection:
 - Requirement: Flame-retardant, knee-length lab coat (fully buttoned) and closed-toe, non-porous shoes.
- Respiratory Protection:
 - Requirement: All handling must occur inside a certified Class II Biological Safety Cabinet or Chemical Fume Hood. If a hood is unavailable (e.g., during a large spill cleanup), a NIOSH-approved N95 or P100 particulate respirator is mandatory.

Operational Workflow & Handling Protocol

The following step-by-step methodology ensures zero-exposure handling for in vitro assays or organic synthesis preparation.

Step 1: Fume Hood Preparation

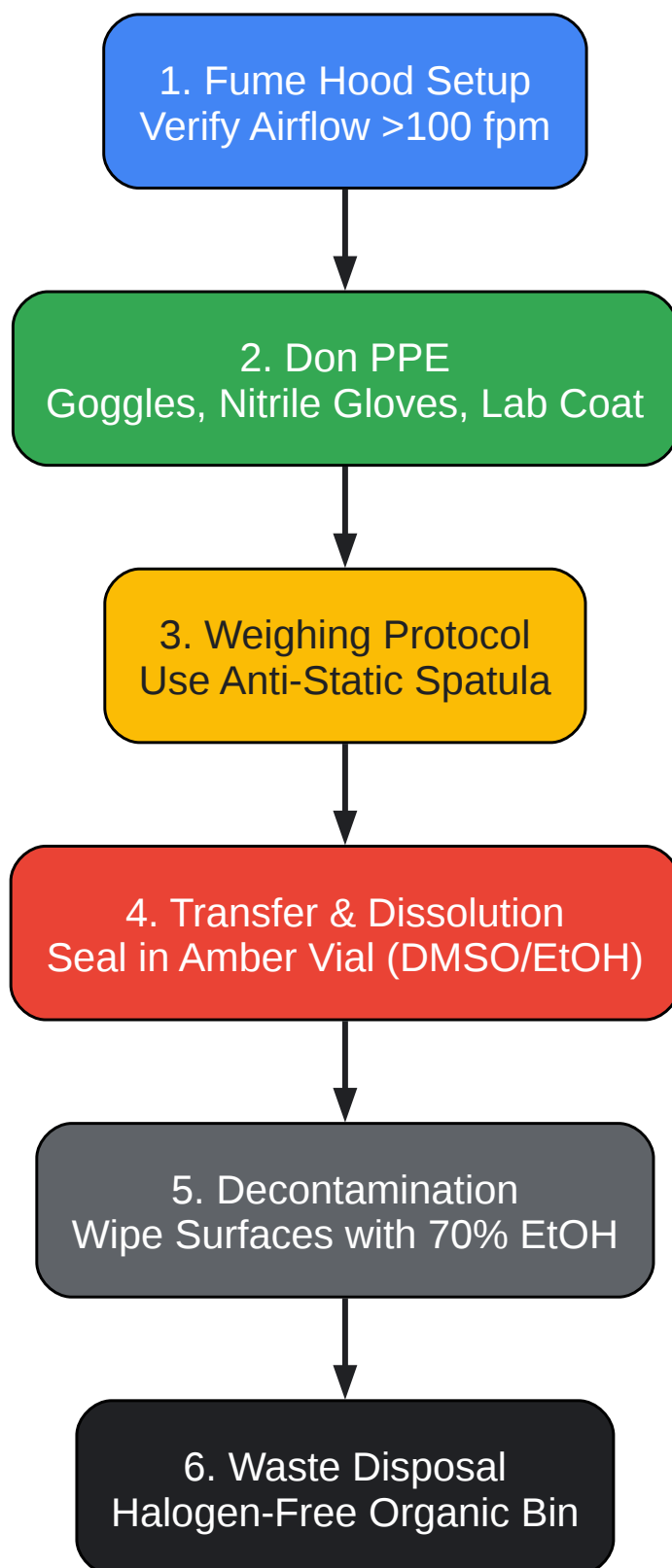
- Verify the chemical fume hood has a face velocity of at least 100 feet per minute (fpm).
- Clear the workspace of incompatible materials (strong oxidizing agents, strong bases).
- Place an anti-static weighing mat on the analytical balance to prevent aerosolization of the fine powder.

Step 2: Weighing and Dispensing

- Don all required PPE (Goggles, Double Nitrile Gloves, Lab Coat).
- Use a grounded, anti-static micro-spatula to transfer the compound. Why? Static charge can cause the lightweight phenolic powder to repel and aerosolize, increasing inhalation risk.
- Weigh the required mass (e.g., for a 10 mM stock solution) directly into a pre-tared, sealable amber glass vial.
- Seal the vial immediately after transfer before removing it from the balance area.

Step 3: Dissolution & Stock Preparation

- **5-(2-Hydroxypropan-2-yl)-2-methylphenol** has a topological polar surface area of 40.5 \AA^2 and an XLogP3 of 1.7 ³, indicating moderate lipophilicity.
- Inject the chosen solvent (e.g., anhydrous DMSO or absolute ethanol) directly into the sealed vial via a septum, or open the vial deep within the fume hood to add the solvent.
- Vortex gently until complete dissolution is achieved. Store the stock solution at -20°C , protected from light, to prevent auto-oxidation of the hydroxyl group.



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Caption: Step-by-step operational workflow for the safe handling and dissolution of phenolic compounds.

Spill Response & Disposal Plan

Immediate Spill Response Protocol

- **Evacuate & Isolate:** If a spill occurs outside the fume hood, immediately evacuate personnel from the immediate vicinity.
- **Ventilation:** Ensure lab ventilation is running at maximum capacity.
- **Containment (Solid Spill):** Do NOT use water, as it will spread the chemical and increase the surface area for dermal contact. Gently cover the powder with damp sand or a specialized chemical absorbent pad to suppress dust.
- **Containment (Liquid Spill):** If dissolved in an organic solvent, apply universal chemical absorbent vermiculite.
- **Collection:** Use a non-sparking plastic scoop to collect the absorbed material. Place it in a highly visible, chemically resistant, and tightly sealed hazardous waste container.

Disposal Plan

- **Waste Segregation:** **5-(2-Hydroxypropan-2-yl)-2-methylphenol** must be classified as Halogen-Free Organic Waste.
- **Environmental Toxicity:** Never dispose of phenolic derivatives down the sink. They are highly toxic to aquatic life and disrupt the biological processes used in municipal wastewater treatment facilities.
- **Decontamination:** After waste collection, wipe down the affected fume hood surfaces with 70% ethanol or a mild alkaline detergent to neutralize and remove residual traces of the phenol.

References

- PubChem. "5-(2-Hydroxypropan-2-yl)-2-methylphenol | C10H14O2 | CID 342518 - PubChem." National Institutes of Health (NIH). Available at: [\[Link\]](#)

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Sources

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